

Personal protective equipment for handling 2-Bromo-1-(4-(phenylthio)phenyl)ethanone

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Compound of Interest

Compound Name: 2-Bromo-1-(4-(phenylthio)phenyl)ethanone

Cat. No.: B1315390

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Essential Safety and Handling Guide for 2-Bromo-1-(4-(phenylthio)phenyl)ethanone

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-Bromo-1-(4-(phenylthio)phenyl)ethanone** (CAS: 28179-34-2). The information is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Chemical Identifier: **2-Bromo-1-(4-(phenylthio)phenyl)ethanone** is also known by its CAS number 28179-34-2.^{[1][2]}

Hazard Identification and Safety Summary

This compound presents several health and environmental hazards. It is crucial to understand these risks before handling the substance.

GHS Hazard Statements:

- H302: Harmful if swallowed.^[1]
- H319: Causes serious eye irritation.^[1]
- H400: Very toxic to aquatic life.^[1]

- H410: Very toxic to aquatic life with long lasting effects.[1]

Hazard Classification	GHS Code	Description
Acute Toxicity, Oral	H302	Harmful if swallowed.[1]
Serious Eye Damage/Irritation	H319	Causes serious eye irritation. [1]
Acute Aquatic Toxicity	H400	Very toxic to aquatic life.[1]
Chronic Aquatic Toxicity	H410	Very toxic to aquatic life with long lasting effects.[1]

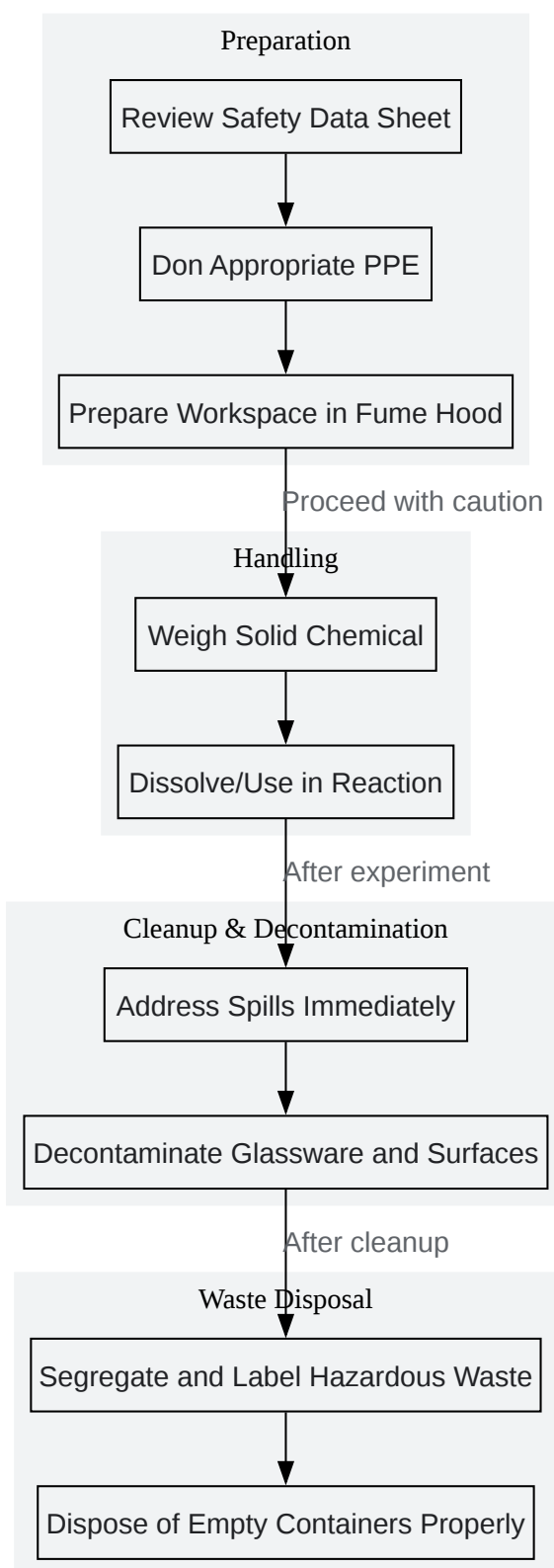
Personal Protective Equipment (PPE)

Due to the hazardous nature of this compound, a comprehensive PPE plan is mandatory. The following table outlines the required PPE for handling **2-Bromo-1-(4-(phenylthio)phenyl)ethanone**.

Body Part	PPE Recommendation	Standard
Eyes/Face	Tightly fitting safety goggles with side-shields.	EN 166 (EU) or NIOSH (US) approved.[3][4]
Skin	Chemical-resistant gloves (e.g., Neoprene), a lab coat, and closed-toe shoes. Consider impervious clothing if there is a risk of significant exposure.[3][5]	Gloves must satisfy EU Directive 89/686/EEC and the standard EN 374.[3]
Respiratory	A full-face respirator should be used if exposure limits are exceeded, or if irritation is experienced.[3][4] Work in a well-ventilated area, preferably a chemical fume hood.	NIOSH-approved respirator.

Operational Plan for Safe Handling

A systematic approach to handling this chemical is essential to minimize risk. The following workflow outlines the key steps from preparation to disposal.



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Caption: Workflow for Safe Handling of **2-Bromo-1-(4-(phenylthio)phenyl)ethanone**.

Step-by-Step Handling Procedures

- Preparation:
 - Thoroughly review the Safety Data Sheet (SDS) before beginning any work.
 - Ensure all necessary PPE is available and in good condition. Don all required PPE before entering the handling area.
 - Prepare the designated workspace in a certified chemical fume hood to ensure adequate ventilation.[\[4\]](#)[\[6\]](#)[\[7\]](#)
- Handling:
 - When weighing the solid, avoid creating dust.[\[3\]](#)[\[4\]](#)[\[6\]](#)[\[7\]](#)
 - Handle the substance with care, avoiding contact with skin and eyes.[\[4\]](#)[\[6\]](#)[\[7\]](#)
 - Use non-sparking tools to prevent ignition sources.[\[4\]](#)[\[7\]](#)
- Cleanup and Decontamination:
 - In case of a spill, evacuate personnel to a safe area.[\[3\]](#)[\[7\]](#)
 - Remove all sources of ignition.[\[3\]](#)[\[6\]](#)[\[7\]](#)
 - For cleanup, use personal protective equipment, including chemical-impermeable gloves.[\[3\]](#)[\[7\]](#)
 - Collect the spilled material and place it in a suitable, closed container for disposal.[\[6\]](#)[\[7\]](#)
 - Decontaminate all glassware and surfaces that have come into contact with the chemical.

First-Aid Measures

Immediate action is critical in the event of exposure.

Exposure Route	First-Aid Procedure
If Inhaled	Move the victim to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention. [4] [7]
In Case of Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor. [4]
In Case of Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. [4] [7]
If Swallowed	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately. [4]

Disposal Plan

Proper disposal of **2-Bromo-1-(4-(phenylthio)phenyl)ethanone** and its containers is crucial to prevent environmental contamination.

- Chemical Waste:
 - The material can be disposed of by a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[\[6\]](#)
 - Do not allow the chemical to enter drains, as it is very toxic to aquatic life.[\[1\]](#)[\[7\]](#)
 - All waste materials should be collected in appropriately labeled, sealed containers.
- Contaminated Packaging:
 - Containers should be triple-rinsed (or equivalent) and offered for recycling or reconditioning.[\[6\]](#)

- Alternatively, packaging can be punctured to render it unusable and then disposed of in a sanitary landfill, if permissible by local regulations.[6]
- Combustible packaging materials may be incinerated in a controlled manner with flue gas scrubbing.[6]

Storage Procedures

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[4][6][7]
- Keep away from incompatible materials and foodstuff containers.[4][6][7]

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Address: 3281 E Guasti Rd

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